Application Notes and Protocols for Avibactam Antimicrobial Susceptibility Testing

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Compound of Interest	
Compound Name:	*Avibactam*
CAS No.:	*794508-22-8*
Cat. No.:	*B8069249*

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Introduction: The Critical Role of **Avibactam** and the Imperative for Accurate Susceptibility Testing

The emergence of multidrug-resistant (MDR) Gram-negative bacteria poses a significant threat to global public health. A primary mechanism of resistance in these pathogens is the production of β-lactamase enzymes, which inactivate a broad range of β-lactam antibiotics. **Avibactam**, a novel non-β-lactam β-lactamase inhibitor, represents a significant advancement in combating this resistance.[1] It is a covalent inhibitor that acts via ring opening, a reaction that is reversible, unlike other currently used β-lactamase inhibitors.[1][2] **Avibactam** inhibits a wide spectrum of β-lactamases, including class A, class C, and some class D enzymes, which are prevalent in pathogens such as Pseudomonas aeruginosa and Enterobacterales.[1][3]

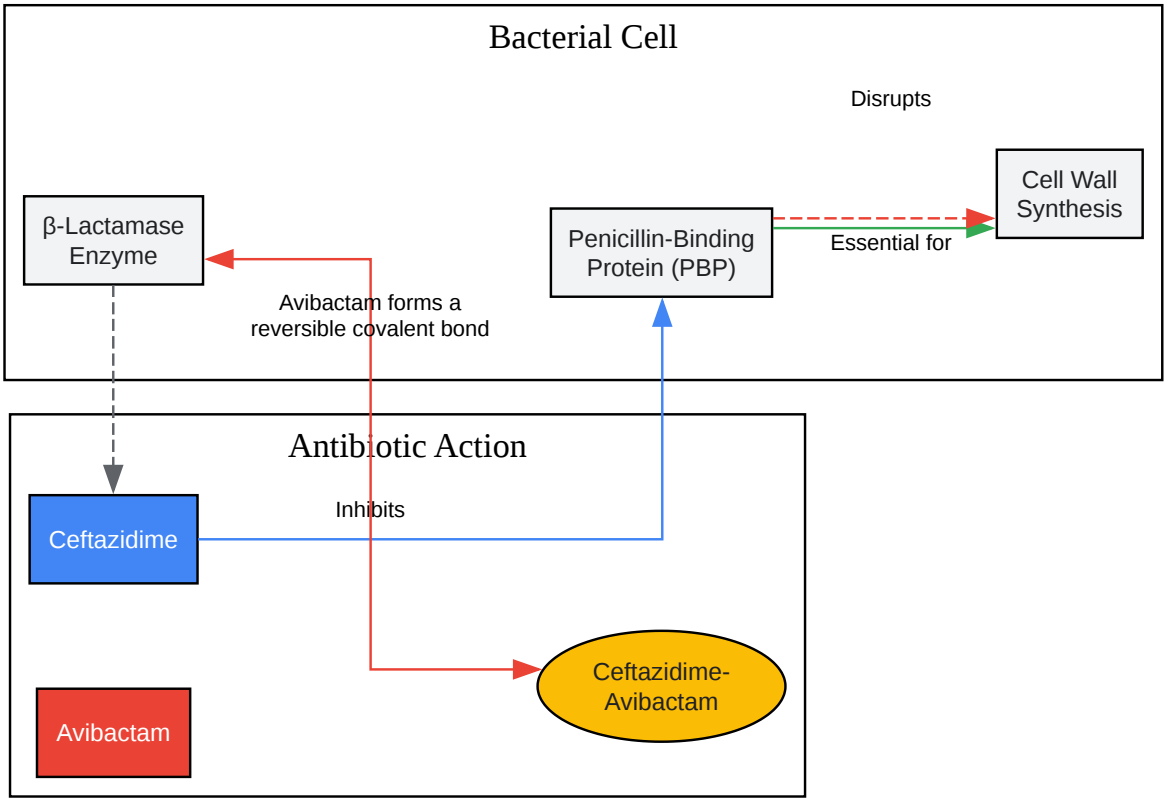
Avibactam is most commonly used in combination with β-lactam antibiotics like ceftazidime. In this combination, **avibactam** neutralizes the β-lactamases produced by the bacteria, allowing ceftazidime to bind to its target penicillin-binding proteins (PBPs) and disrupt bacterial cell wall synthesis, ultimately leading to cell death.[4][5] This dual-action mechanism restores the efficacy of ceftazidime against many resistant strains.[6] Given the nuanced activity of **avibactam** against different β-lactamase classes, accurate and reliable antimicrobial

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susceptibility testing (AST) is paramount for guiding appropriate clinical use and ensuring optimal patient outcomes. These application notes provide detailed protocols for the standardized AST of **avibactam** in combination with ceftazidime, based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Mechanism of Action: A Reversible Covalent Inhibition

The inhibitory action of **avibactam** is a key differentiator from other β-lactamase inhibitors. The following diagram illustrates the mechanism by which ceftazidime-**avibactam** overcomes β-lactamase-mediated resistance.



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Caption: Workflow for the Broth Microdilution (BMD) method.

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Step-by-Step Methodology:

- Preparation of Antimicrobial Solutions:
  - Prepare a stock solution of ceftazidime and a separate stock solution of **avibactam**.
  - Perform serial twofold dilutions of ceftazidime in cation-adjusted Mueller-Hinton broth (CAMHB).
  - Add **avibactam** to each dilution to achieve a final fixed concentration of 4 µg/mL. [6]The typical concentration gradient of ceftazidime in the BMD panel ranges from 0.016/4 to 256/4 µg/mL. [7][8]
- Inoculum Preparation:
  - From a pure culture of the test organism on a non-selective agar plate, select 3-5 colonies.
  - Suspend the colonies in a sterile broth or saline to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10^8 CFU/mL.
  - Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the microdilution wells.
- Inoculation and Incubation:
  - Dispense the prepared antimicrobial dilutions into the wells of a microtiter plate.
  - Inoculate each well with the standardized bacterial suspension.
  - Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
  - Incubate the plates in ambient air at 35°C ± 2°C for 16-20 hours.
- Result Interpretation:
  - After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of ceftazidime (in the presence of 4 µg/mL **avibactam**) that shows no visible growth.

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- Interpret the MIC values according to the established breakpoints from CLSI or EUCAST.

Disk Diffusion Method

The disk diffusion method is a widely used, qualitative AST method that is practical for most clinical laboratories. [9][10] Principle: A paper disk impregnated with a specific amount of an antimicrobial agent is placed on an agar surface inoculated with the test organism. The antimicrobial agent diffuses from the disk into the agar, creating a concentration gradient. The diameter of the zone of growth inhibition around the disk is measured and correlated with the MIC.

Experimental Protocol:

Caption: Workflow for the Gradient Diffusion method.

Step-by-Step Methodology:

- Inoculum and Plate Preparation:
  - Prepare a standardized bacterial inoculum and inoculate an MHA plate as described for the disk diffusion method.
- Application of Gradient Strip and Incubation:
  - Aseptically apply the ceftazidime-**avibactam** gradient strip to the surface of the inoculated MHA plate.
  - Ensure the strip is in full contact with the agar surface.
  - Invert the plates and incubate in ambient air at 35°C ± 2°C for 16-20 hours.
- Result Interpretation:
  - After incubation, read the MIC value at the point where the lower end of the elliptical zone of inhibition intersects the MIC scale on the strip.
  - If the intersection falls between standard twofold dilutions, the result should be rounded up to the next higher standard value. [8] * Interpret the MIC value according to established

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breakpoints.

Quality Control (QC)

Rigorous quality control is essential for ensuring the accuracy and reproducibility of AST results. This involves the regular testing of reference strains with known susceptibility profiles.

QC Strains and Expected Ranges:

Quality Control Strain	AST Method	Ceftazidime-Avibactam Concentration/Disk Content	Expected QC Range (CLSI)
Escherichia coli ATCC® 25922	Broth Microdilution (MIC)	Ceftazidime/Avibactam (4 µg/mL)	0.016/4 - 0.12/4 µg/mL
	Disk Diffusion (Zone Diameter)	30/20 µg	32 - 38 mm
Klebsiella pneumoniae ATCC® 700603	Broth Microdilution (MIC)	Ceftazidime/Avibactam (4 µg/mL)	0.06/4 - 0.25/4 µg/mL
	Disk Diffusion (Zone Diameter)	30/20 µg	26 - 32 mm
Pseudomonas aeruginosa ATCC® 27853	Broth Microdilution (MIC)	Ceftazidime/Avibactam (4 µg/mL)	1/4 - 4/4 µg/mL
	Disk Diffusion (Zone Diameter)	30/20 µg	24 - 30 mm
Escherichia coli ATCC® 35218	Disk Diffusion (Zone Diameter)	30/20 µg	31 - 38 mm

Note: QC ranges should always be referenced from the most current CLSI M100 or EUCAST documentation.

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Interpretation of Results: Breakpoints

The susceptibility of an isolate to ceftazidime-**avibactam** is determined by comparing the MIC or zone diameter to the established clinical breakpoints.

CLSI and EUCAST Breakpoints for Ceftazidime-**Avibactam**:

Organism Group	Method	Susceptible	Intermediate	Resistant
Enterobacterales	MIC (µg/mL)	≤ 8/4	-	≥ 16/4
	Disk Diffusion (mm)	≥ 21	-	≤ 20
Pseudomonas aeruginosa	MIC (µg/mL)	≤ 8/4	-	≥ 16/4
	Disk Diffusion (mm)	≥ 21	-	≤ 20

Note: Breakpoints are subject to change and should be verified with the latest CLSI M100 or EUCAST breakpoint tables.

Conclusion

The protocols outlined in these application notes provide a comprehensive guide for the accurate and reliable antimicrobial susceptibility testing of **avibactam** in combination with ceftazidime. Adherence to standardized methodologies, rigorous quality control, and correct interpretation of results are critical for informing appropriate therapeutic decisions and combating the challenge of antimicrobial resistance. For novel combinations, such as aztreonam-**avibactam**, it is important to consult the latest guidelines from regulatory bodies like CLSI and EUCAST for recommended testing procedures and interpretive criteria as they become available.

[11][12][13]### References

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- Performance Evaluation of the Gradient Diffusion Strip Method and Disk Diffusion Method for Ceftazidime–**Avibactam** Against Enterobacterales and Pseudomonas aeruginosa: A Dual-Center Study. (n.d.). National Institutes of Health. Retrieved from
- Performance Evaluation of the Gradient Diffusion Strip Method and Disk Diffusion Method for Ceftazidime–**Avibactam** Against Enterobacterales and Pseudomonas aeruginosa: A Dual-Center Study. (n.d.). Frontiers. Retrieved from
- Understanding the Mechanism of Action of **Avibactam** Sodium. (n.d.). Retrieved from
- **Avibactam** and Class C β-Lactamases: Mechanism of Inhibition, Conservation of the Binding Pocket, and Implications for Resistance. (n.d.). National Institutes of Health. Retrieved from
- Molecular Mechanism of **Avibactam**-Mediated β-Lactamase Inhibition. (n.d.). ACS Publications. Retrieved from
- Mechanism of action of ceftazidime/**avibactam**. (n.d.). ResearchGate. Retrieved from
- **Avibactam** and class C β-lactamases: mechanism of inhibition, conservation of the binding pocket, and implications for resistance. (2014, July 14). PubMed. Retrieved from
- Analysis of a simple disk diffusion method to evaluate ceftazidime–**avibactam**/aztreonam combination synergism against New Delhi metallo-beta-lactamase-producing clinical isolates. (n.d.). PubMed Central. Retrieved from
- Assessment of Ceftazidime-**Avibactam** 30/20-µg Disk, Etest versus Broth Microdilution Results When Tested against Enterobacterales Clinical Isolates. (2022, February 23). PubMed. Retrieved from
- Correlation between Broth Microdilution and Disk Diffusion Results when Testing Ceftazidime-**Avibactam** against a Challenge Collection of Enterobacterales Isolates: Results from a Multilaboratory Study. (n.d.). National Institutes of Health. Retrieved from
- A Systematic Approach to the Selection of the Appropriate **Avibactam** Concentration for Use with Ceftazidime in Broth Microdilution Susceptibility Testing. (n.d.). PubMed Central. Retrieved from

© 2026 BenchChem. All rights reserved.

- MICs of ceftazidime obtained with the broth microdilution method in... (n.d.). ResearchGate. Retrieved from
- In-vitro Susceptibility Testing Methods for Ceftazidime-**avibactam** against Carbapenem-resistant Enterobacterales: Comparison with Reference Broth Microdilution Method. (2023, November 1). Bentham Science Publishers. Retrieved from
- Analysis of a simple disk diffusion method to evaluate Ceftazidime-**avibactam**/Aztreonam combination synergism against NDM clinical isolates. (2025, May 2). Microbiology Society. Retrieved from
- Evaluation of two gradient diffusion tests to determine susceptibility to aztreonam and ceftazidime-**avibactam** in combination. (2025, March 5). PubMed. Retrieved from
- Performance of Ceftazidime-**Avibactam** 30/20-µg and 10/4-µg Disks for Susceptibility Testing of Enterobacterales and Pseudomonas aeruginosa. (2023, February 6). PubMed. Retrieved from
- Performance of Ceftazidime-**Avibactam** 30/20-µg and 10/4-µg Disks for Susceptibility Testing of Enterobacterales and Pseudomonas aeruginosa. (2023, February 6). Microbiology Spectrum. Retrieved from
- HardyDisk™ AST Aztreonam/**Avibactam** 30/20µg (AZA50). (n.d.). Hardy Diagnostics. Retrieved from
- Evaluation of two gradient diffusion tests to determine susceptibility to aztreonam and ceftazidime–**avibactam** in combination. (2025, February 7). ASM Journals. Retrieved from
- Susceptibility Testing for Aztreonam with Ceftazidime-**Avibactam**. (2023, July 14). YouTube. Retrieved from
- Ceftazidime-**Avibactam** Susceptibility Breakpoints against Enterobacteriaceae and Pseudomonas aeruginosa. (n.d.). PubMed Central. Retrieved from
- Antimicrobial Susceptibility of Ceftazidime-**Avibactam** in Clinical Isolates of Carbapenemase-Producing Enterobacterales. (n.d.). PubMed Central. Retrieved from

© 2026 BenchChem. All rights reserved.

- Multicenter Evaluation of Ceftazidime-**Avibactam** Susceptibility Testing of Enterobacterales and Pseudomonas aeruginosa on the Vitek 2 System. (2021, February 18). ASM Journals. Retrieved from
- Validation of Aztreonam-**Avibactam** Susceptibility Testing Using Digitally Dispensed Custom Panels. (2025, August 7). ResearchGate. Retrieved from
- Evaluation of Susceptibility Testing Methods for Aztreonam and Ceftazidime-**Avibactam** Combination Therapy on Extensively Drug-Resistant Gram-Negative Organisms. (n.d.). ASM Journals. Retrieved from
- Evaluation of gradient strip diffusion for susceptibility testing of aztreonam–**avibactam** in metallo-β-lactamase-producing Enterobacterales. (2024, September 30). ASM Journals. Retrieved from
- Antimicrobial Susceptibility Testing of the Combination of Aztreonam and **Avibactam** in NDM-Producing Enterobacterales: A Comparative Evaluation Using the CLSI and EUCAST Methods. (n.d.). MDPI. Retrieved from
- European Committee on Antimicrobial Susceptibility Testing - Routine and extended internal quality control for MIC determination and disk diffusion as recommended by EUCAST. (n.d.). EUCAST. Retrieved from
- Determination of MIC Quality Control Ranges for Ceftibuten-**Avibactam** (Fixed 4 μg/mL), a Novel β-Lactam/β-Lactamase Inhibitor Combination. (n.d.). PubMed Central. Retrieved from
- Antimicrobial Susceptibility Testing of the Combination of Aztreonam and **Avibactam** in NDM-Producing Enterobacterales: A Comparative Evaluation Using the CLSI and EUCAST Methods. (2025, July 3). National Institutes of Health. Retrieved from
- A Selective Culture Medium for Screening Ceftazidime-**Avibactam** Resistance in Enterobacterales and Pseudomonas aeruginosa. (2020, August 24). Journal of Clinical Microbiology. Retrieved from
- IDSA 2024 Guidance on the Treatment of Antimicrobial Resistant Gram-Negative Infections. (n.d.). Retrieved from

© 2026 BenchChem. All rights reserved.

- Antibacterial Susceptibility Test Interpretive Criteria. (2025, December 15). FDA. Retrieved from
- Antimicrobial Susceptibility Testing of the Combination of Aztreonam and **Avibactam** in NDM-Producing Enterobacterales: A Comparative Evaluation Using the CLSI and EUCAST Methods. (2025, July 3). PubMed. Retrieved from
- Determination of MIC Quality Control Ranges for Ceftibuten-**Avibactam** (Fixed 4 μg/mL), a Novel β-Lactam/β-Lactamase Inhibitor Combination. (2023, July 20). PubMed. Retrieved from
- Determination of MIC Quality Control Ranges for Ceftibuten-**Avibactam** (Fixed 4 μg/mL), a Novel β-Lactam/β-Lactamase Inhibitor Combination. (n.d.). ResearchGate. Retrieved from
- Key Insights: Imipenem-Relebactam and Aztreonam-**Avibactam**. (2021, May 3). CLSI. Retrieved from
- Aztreonam-**avibactam** and cefepime-enmetazobactam now available. (2024, May 3). EUCAST. Retrieved from
- Rationale Documents. (n.d.). EUCAST. Retrieved from
- Selective susceptibility testing and reporting. (2022, July 15). EUCAST. Retrieved from
- Aztreonam-**avibactam** and cefepime-enmetazobactam breakpoints published. (2024, May 22). EUCAST. Retrieved from

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Sources

- 1. Avibactam and Class C β-Lactamases: Mechanism of Inhibition, Conservation of the Binding Pocket, and Implications for Resistance - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Avibactam and class C β-lactamases: mechanism of inhibition, conservation of the binding pocket, and implications for resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. nbinno.com [nbinno.com]
- 5. researchgate.net [researchgate.net]
- 6. A Systematic Approach to the Selection of the Appropriate Avibactam Concentration for Use with Ceftazidime in Broth Microdilution Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Performance Evaluation of the Gradient Diffusion Strip Method and Disk Diffusion Method for Ceftazidime–Avibactam Against Enterobacterales and Pseudomonas aeruginosa: A Dual-Center Study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | Performance Evaluation of the Gradient Diffusion Strip Method and Disk Diffusion Method for Ceftazidime–Avibactam Against Enterobacterales and Pseudomonas aeruginosa: A Dual-Center Study [frontiersin.org]
- 9. Assessment of Ceftazidime-Avibactam 30/20-µg Disk, Etest versus Broth Microdilution Results When Tested against Enterobacterales Clinical Isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. benthamdirect.com [benthamdirect.com]
- 11. Antimicrobial Susceptibility Testing of the Combination of Aztreonam and Avibactam in NDM-Producing Enterobacterales: A Comparative Evaluation Using the CLSI and EUCAST Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 12. IDSA 2024 Guidance on the Treatment of Antimicrobial Resistant Gram-Negative Infections [idsociety.org]
- 13. Antimicrobial Susceptibility Testing of the Combination of Aztreonam and Avibactam in NDM-Producing Enterobacterales: A Comparative Evaluation Using the CLSI and EUCAST Methods - PubMed [pubmed.ncbi.nlm.nih.gov]

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